

Application Notes: Optimizing Trimedlure Trap Placement for Mediterranean Fruit Fly Surveillance

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Compound Focus: Trimedlure

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1.0 Introduction

The Mediterranean fruit fly (medfly), *Ceratitis capitata*, is a highly destructive polyphagous pest threatening fruit production globally [1]. Its detection primarily relies on trapping systems baited with the male-specific attractant, **Trimedlure** (TML) [2] [3]. Effective surveillance is the cornerstone of control and eradication programs, enabling early detection and prompt management actions that prevent widespread establishment and economic loss [2]. These application notes provide detailed protocols for the strategic placement and maintenance of **Trimedlure**-baited traps, integrating factors such as topography and host presence to maximize surveillance efficiency.

2.0 Understanding the Tool: Trimedlure Plugs and Traps

2.1 Trimedlure Formulations **Trimedlure** is a synthetic attractant, typically dispensed from solid polymeric plugs. These plugs are designed to reduce the high volatility of the liquid form, thereby extending its effective field longevity [3].

2.2 Standardized Traps The **Jackson trap** is the standard device used for medfly surveillance with **Trimedlure** [2] [3]. It is a white, delta-shaped (triangular) trap made of waxed paper, with a sticky insert coated in adhesive to capture flies and a perforated basket to hold the lure.

3.0 Strategic Placement: Key Environmental and Topographical Factors

While the search results lack specific spacing guidelines for different elevations, they highlight critical factors that must inform placement strategies.

3.1 Influence of Elevation and Topography Research shows that medfly population dynamics and phenology are strongly regulated by elevation [1].

- **Population Delay:** Adult medfly captures in semi-mountainous highlands (e.g., 600 m) can commence up to 15 days later and cease earlier than in coastal lowlands (e.g., 5 m) [1].
- **Capture Probability:** The probability of detecting medflies decreases significantly as elevation increases. One study found a 4% decrease in total captures for every 10 m increase in elevation [1].
- **Practical Implication:** Surveillance programs in topographically diverse regions must account for these phenological shifts. Trap servicing schedules in higher elevation areas should be aligned with the later and shorter activity period of the medfly.

3.2 Host Presence and Availability Medfly is polyphagous, and its populations surge in response to the ripening of key host fruits [1].

- **Seasonal Peaks:** Trap captures typically peak during the ripening periods of major hosts. In mixed orchards, two primary peaks are often observed: one during the stone fruit season and a second, more pronounced peak during the citrus season [1].
- **Placement Priority:** Traps should be placed preferentially on host trees. Within a host tree, traps should be situated in a shaded, leafy part of the mid-canopy, as this mimics the natural resting and lekking sites of male medflies. Avoid placing traps on the exterior, sun-exposed parts of the canopy.

4.0 Experimental Protocols for Field Evaluation

4.1 Protocol: Comparing Trimedlure Plug Longevity This protocol is adapted from multiple field studies to assess the effective field life of different TML formulations [2] [3].

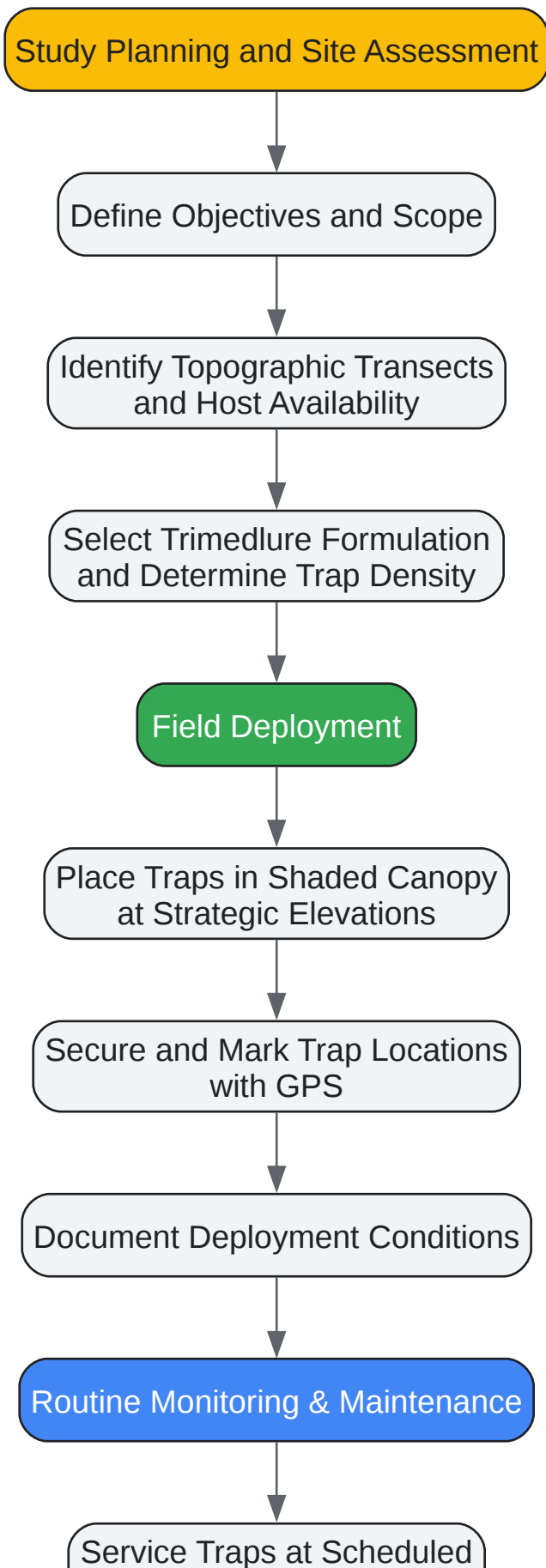
- **Objective:** To determine the field longevity and attractiveness of **Trimedlure** plugs over time.
- **Materials:**
 - Jackson traps
 - **Trimedlure** plugs (e.g., 2g, 3g, 4g loadings)
 - Fresh liquid **Trimedlure** (2mL) and cotton wicks (as a control)
 - GPS unit or detailed maps for geolocation
 - Data sheets for recording captures
- **Methodology:**

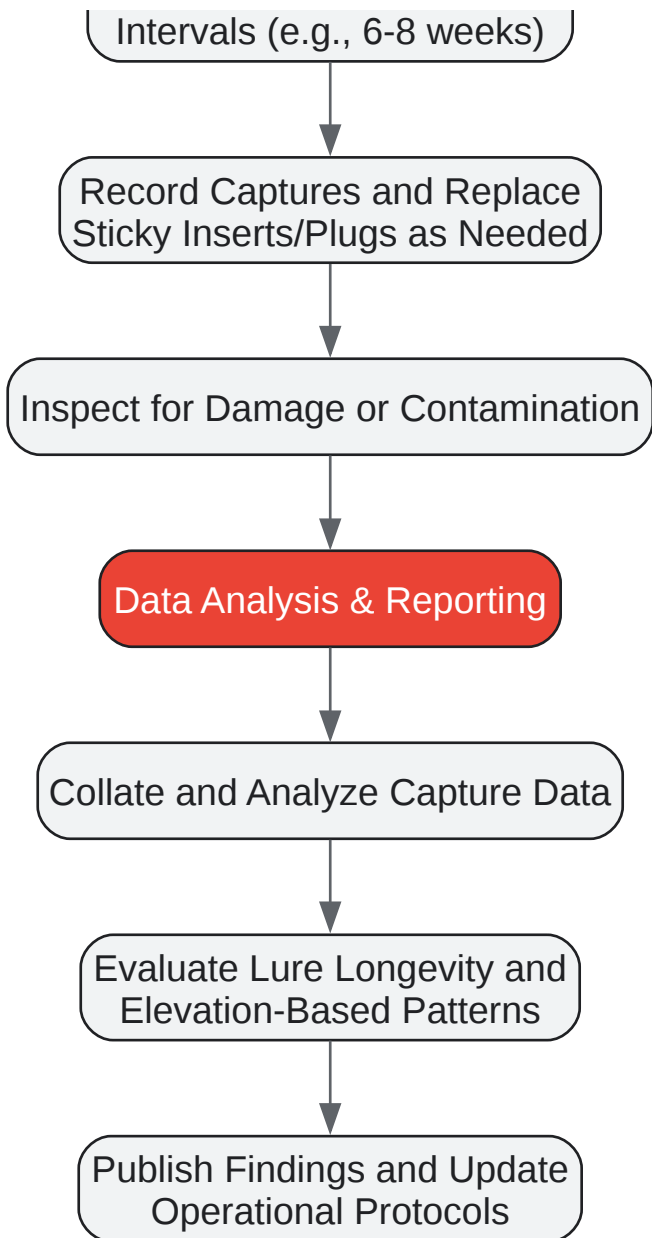
- **Site Selection:** Choose a site with known medfly activity, such as a mixed fruit orchard or coffee field.
- **Experimental Design:** Deploy traps in a randomized complete block design. Each block should contain one trap for each treatment (e.g., fresh liquid control, fresh plug, plugs aged for 2, 4, 6, 8, 10, and 12 weeks).
- **Trap Placement:** Suspend traps from tree branches at a height of 1.5-2.5 meters, in a shaded location within the canopy. Maintain a minimum distance of 20-30 meters between traps to avoid interference.
- **Aging and Data Collection:** Prior to the study, age the designated plugs in the field for the required durations. For each trapping period (e.g., weekly), conduct a single release of marked sterile male medflies (approx. 40,000) or monitor wild populations. Check all traps 24 hours post-release and record the number of males captured per trap.
- **Statistical Analysis:** Compare male captures between treatments using analysis of variance (ANOVA) or generalized linear models (GLM). A plug is considered effective if it captures a statistically similar number of males as the fresh liquid control ($p > 0.05$).

4.2 Protocol: Assessing Placement Strategies in Different Elevations

- **Objective:** To evaluate the optimal timing and placement density for traps across an elevational gradient.
- **Materials:** (As above, with additional temperature data loggers).
- **Methodology:**
 - **Transect Establishment:** Establish monitoring transects at several distinct elevations (e.g., 0-100m, 100-300m, 300-500m, >500m).
 - **Standardized Deployment:** Place a standardized number of traps per hectare at each elevational band, using the same lure type and age (e.g., fresh 2g plugs).
 - **Monitoring:** Service traps weekly and record the number of male medflies captured.
 - **Data Collection:** Record the date of first capture, peak captures, and the date of last capture at each elevation. Correlate this activity with local temperature data.
 - **Analysis:** Use statistical models (e.g., logistic regression) to analyze how elevation and temperature affect the probability of first capture and overall capture rates.

5.0 Workflow for Deployment and Data Management The following diagram illustrates the integrated workflow for planning, executing, and analyzing a medfly trapping study.





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6.0 Summary of Trimedlure Plug Performance Data The table below summarizes key findings from recent field studies on **Trimedlure** plug longevity, which is critical for planning servicing intervals.

Trimedlure Dispenser	Effective Longevity (Weeks)	Key Findings	Source
2g Polymeric Plug	6-8 weeks	Captures were statistically similar to fresh liquid lure for up to 6 weeks; significant reduction in captures	[2] [3]

Trimedlure Dispenser	Effective Longevity (Weeks)	Key Findings	Source
		after 8 weeks of aging.	
3g Polymeric Plug	6-8 weeks (inconsistent at 8 weeks)	Generally performed as well as a fresh 2g plug for up to 8 weeks in some trials, but not others. Not consistently better than 2g plugs for extending service intervals.	[2]
4g Polymeric Plug	>12 weeks (historical data)	Early studies showed effectiveness beyond 12 weeks, but this formulation was not adopted as standard, likely due to cost and operational factors.	[2]
2mL Liquid on Wick	2-4 weeks	High volatility leads to rapid loss of attractiveness; not suitable for long-term monitoring programs.	[3]

Key Recommendations for Professionals

- **Adhere to a 6-8 Week Servicing Interval:** Based on consistent evidence, 2g **Trimedlure** plugs should be replaced every 6 to 8 weeks to maintain maximum attractancy [2] [3].

- **Prioritize Trap Placement in Host Trees:** Focus surveillance efforts on areas with ripe or ripening host fruit, especially citrus, which supports high population densities and can lead to a pronounced autumn capture peak [1].
- **Account for Elevation in Program Timing:** Initiate and conclude trapping programs later in higher elevation areas. Adjust inspection schedules to reflect the delayed and compressed medfly activity period in these regions [1].
- **Implement an Assessment-Based Approach:** Move beyond rigid, fixed-interval trap spacing. Use knowledge of host presence, topography, and historical activity data to place traps strategically in "comfort zones" where flies are most likely to congregate [1] [4].

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